

An In-Depth Technical Guide to the Beta Decay of Tellurium-132

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the beta decay of **Tellurium-132** (¹³²Te), focusing on its decay energy and the characteristics of its beta spectrum. The information presented is intended to support researchers and professionals in the fields of nuclear medicine, radiopharmaceutical development, and related scientific disciplines where a thorough understanding of the decay properties of this isotope is essential.

Introduction to Tellurium-132

Tellurium-132 is a radioactive isotope of tellurium with a half-life of approximately 3.2 days. It is a significant fission product and is notably the parent isotope of Iodine-132 (¹³²I), a short-lived radioisotope with applications in medical diagnostics. The beta decay of ¹³²Te is the process that gives rise to ¹³²I, making a detailed understanding of this decay crucial for the design and application of ¹³²Te/¹³²I generator systems.

Beta Decay Properties of Tellurium-132

The beta decay of ¹³²Te involves the transformation of a neutron within the nucleus into a proton, with the simultaneous emission of a beta particle (an electron, β^-) and an electron antineutrino ($\overline{\nu}$ e). This process results in the transmutation of **Tellurium-132** into Iodine-132.

Quantitative Decay Data



The key quantitative parameters characterizing the beta decay of ¹³²Te are summarized in the table below.

Parameter	Value	Uncertainty	Reference
Half-life (T ₁ / ₂)	3.204 days	± 0.013 days	[1]
Q-value (Qβ ⁻)	518 keV	± 4 keV	[2]
Beta Decay Branching Ratio	100% to the 277.86 keV level of ¹³² l	-	[2]
Beta Spectrum Endpoint Energy (Εβ,max)	240 keV	± 4 keV	[2]
Average Beta Energy (Eβ,avg)	~76.8 keV	(Calculated)	-
log ft value	4.85	-	[2]
Spin and Parity (Jπ)	0^+ (132 Te) $\rightarrow 1^+$ (132 I at 277.86 keV)	-	[2]

The beta decay of **Tellurium-132** is characterized by a single beta transition to an excited state of Iodine-132. The endpoint energy of the beta spectrum is calculated by subtracting the energy of the excited state from the Q-value (518 keV - 277.86 keV = 240.14 keV)[2]. The log ft value of 4.85 indicates that this is an allowed Gamow-Teller transition[2].

Beta Spectrum of Tellurium-132

The beta spectrum of ¹³²Te is a continuous distribution of electron energies, ranging from zero up to the maximum endpoint energy of 240 keV[2]. As an allowed transition, the shape of the beta spectrum is expected to follow the statistical distribution predicted by Fermi's theory of beta decay. The majority of the emitted beta particles will have energies significantly lower than the endpoint energy, with the average energy being approximately one-third of the maximum energy for an allowed spectrum.

Decay Scheme of Tellurium-132



The decay of ¹³²Te proceeds via a single beta branch to the 277.86 keV excited state of ¹³²I. This excited state then rapidly de-excites to the ground state of ¹³²I through a cascade of gamma-ray emissions. The simplified decay scheme is illustrated in the diagram below.



Click to download full resolution via product page

Caption: Simplified decay scheme of Tellurium-132.

Following the beta decay, the excited ¹³²I nucleus de-excites via a gamma cascade. The primary gamma-ray energies and their intensities are provided in the table below.

Gamma-ray Energy (keV)	Intensity (%)
228.16	88.1
49.7	13.9

Note: Intensities are given per 100 decays of ¹³²Te.

Experimental Protocols for Measuring the Beta Spectrum

The measurement of the beta spectrum of ¹³²Te can be accomplished using various beta spectroscopy techniques. A common and effective method involves the use of a semiconductor detector, such as a Passivated Implanted Planar Silicon (PIPS) detector or a Lithium-drifted Silicon (Si(Li)) detector. The following outlines a generalized experimental protocol.

Experimental Setup

A typical setup for beta spectroscopy includes the following components:

• 132Te Source: A thin, uniform source of 132Te is required to minimize self-absorption and energy loss of the beta particles.




- Semiconductor Detector: A PIPS or Si(Li) detector with good energy resolution.
- Vacuum Chamber: The source and detector are placed in a vacuum chamber to eliminate energy loss of the beta particles in air.
- Preamplifier and Amplifier: To amplify the detector signal.
- Multichannel Analyzer (MCA): To sort and record the pulses based on their height, generating an energy spectrum.
- Data Acquisition System: A computer with appropriate software to control the MCA and store the data.

Experimental Workflow

The following diagram illustrates the logical workflow for measuring the beta spectrum of ¹³²Te.





Click to download full resolution via product page

Caption: Workflow for beta spectrum measurement.



Calibration

Accurate energy and efficiency calibration of the spectrometer is critical. This is typically performed using standard calibration sources that emit conversion electrons of well-known energies, such as Bismuth-207 (²⁰⁷Bi) and Cesium-137 (¹³⁷Cs)[3].

Data Analysis

The raw data from the MCA is a pulse-height spectrum that needs to be converted into an energy spectrum using the calibration data. After subtracting the background spectrum, the shape of the beta spectrum can be analyzed. A common method is the use of a Kurie plot (or Fermi-Kurie plot), which linearizes the beta spectrum for allowed transitions. The intersection of the linearized plot with the energy axis provides a precise determination of the endpoint energy[3].

Conclusion

This technical guide has provided a detailed overview of the beta decay of **Tellurium-132**, including its decay energy, spectrum characteristics, and the experimental methods for its measurement. The quantitative data and decay scheme information are essential for applications in nuclear medicine, particularly for the development and use of ¹³²Te/¹³²I generators. The provided experimental protocol offers a foundational methodology for researchers seeking to perform precise measurements of the ¹³²Te beta spectrum.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. tellurium-132 Wikidata [wikidata.org]
- 2. Inhb.fr [Inhb.fr]
- 3. hep.physik.uni-siegen.de [hep.physik.uni-siegen.de]



 To cite this document: BenchChem. [An In-Depth Technical Guide to the Beta Decay of Tellurium-132]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232548#tellurium-132-beta-decay-energy-and-spectrum]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com